

The Physiological Relevance of 6-trans-Leukotriene B4 Isomers: A Technical Guide

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Compound of Interest

Compound Name: 6-trans-leukotriene B4

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Abstract

Leukotriene B4 (LTB4) is a potent pro-inflammatory lipid mediator, pivotal in orchestrating acute inflammatory responses, primarily through the recruitment and activation of neutrophils. The biosynthesis of LTB4 can also lead to the formation of stereoisomers, including 6-trans-LTB4 and 12-epi-6-trans-LTB4. While often considered less active byproducts, these isomers possess distinct biological activities and metabolic fates that warrant careful consideration in immunological and pharmacological research. This technical guide provides an in-depth analysis of the physiological relevance of **6-trans-leukotriene B4** isomers, summarizing quantitative data on their biological potency, detailing experimental protocols for their characterization, and visualizing the key biochemical and signaling pathways involved.

Introduction

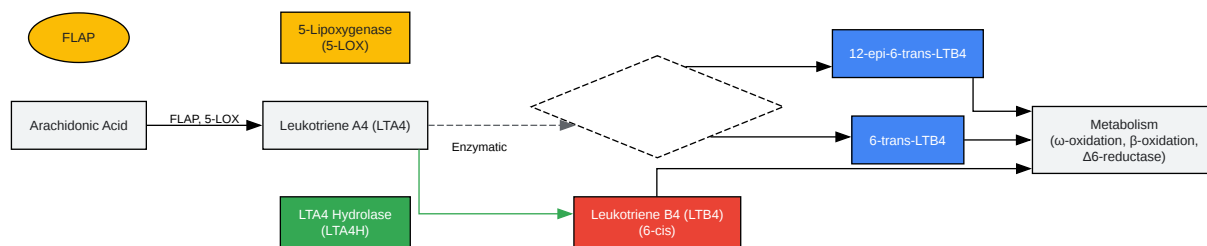
Leukotriene B4 (5S,12R-dihydroxy-6,14-cis-8,10-trans-eicosatetraenoic acid) is a powerful chemoattractant for leukocytes, particularly neutrophils, and plays a crucial role in a host of inflammatory diseases.^[1] Its biosynthesis from arachidonic acid is a tightly regulated enzymatic cascade. However, the unstable intermediate, Leukotriene A4 (LTA4), can also undergo non-enzymatic hydrolysis to yield two isomers of LTB4 with a trans configuration at the C6 double bond: 6-trans-LTB4 and 12-epi-6-trans-LTB4.^[2] While the biological activity of LTB4 is well-established, the physiological significance of its 6-trans isomers is less defined. This guide

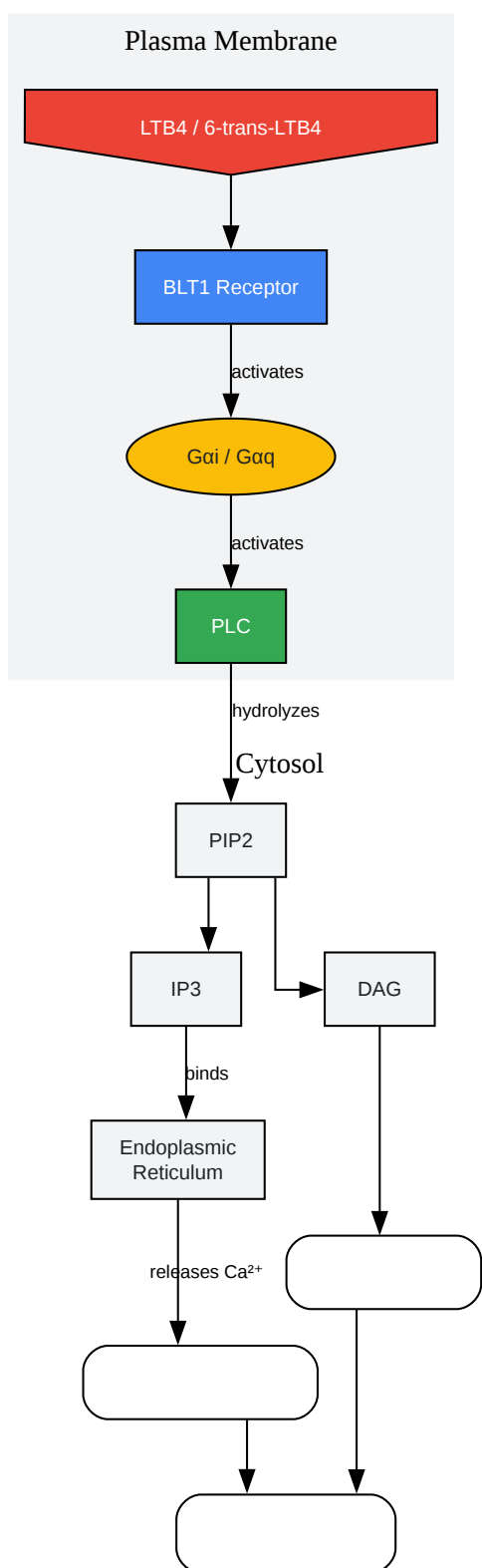
aims to consolidate the current understanding of these isomers, providing a critical resource for researchers in inflammation and drug development.

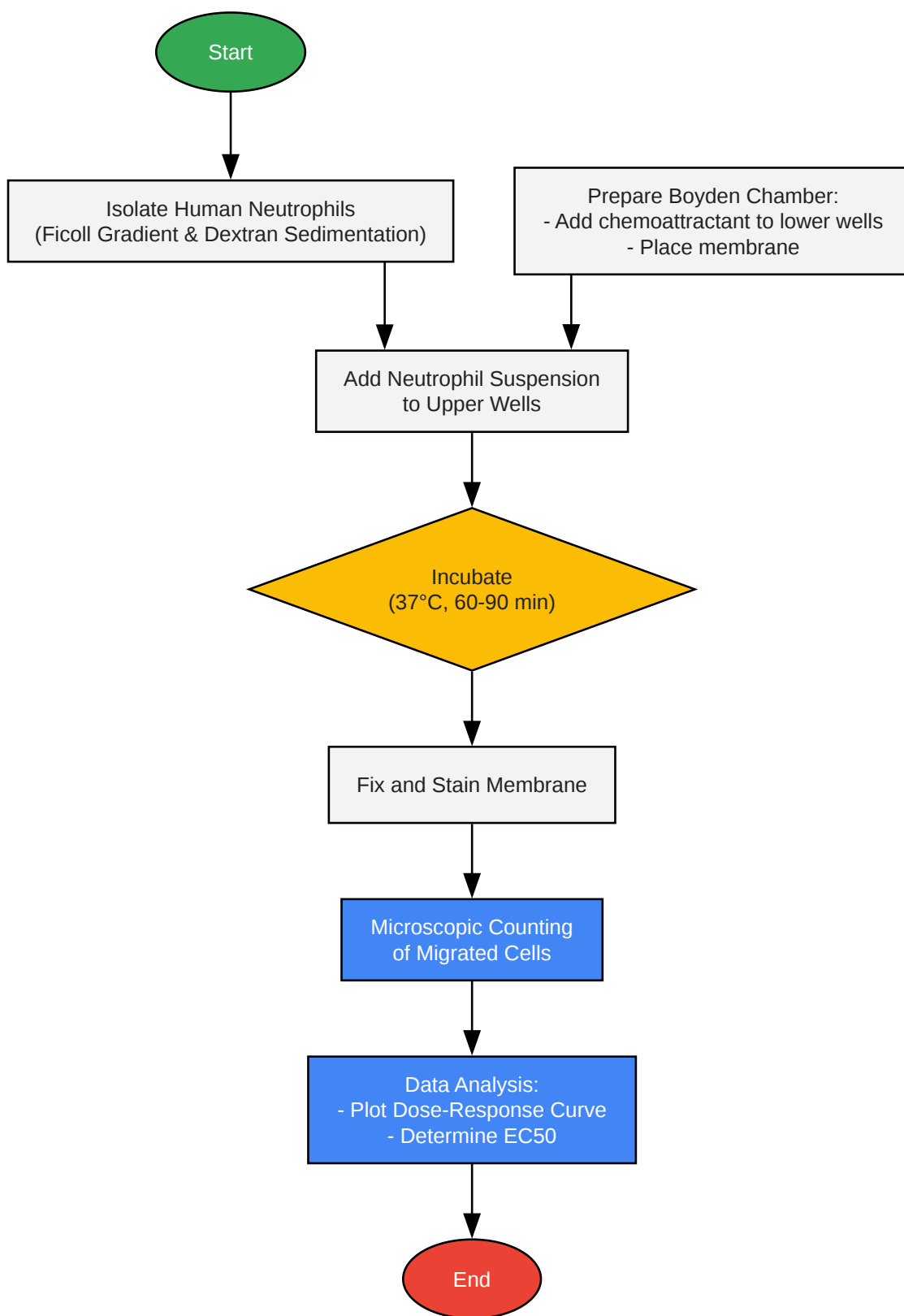
Biosynthesis and Metabolism

The formation of LTB₄ and its 6-trans isomers originates from the enzymatic processing of arachidonic acid. The key steps are outlined in the pathway diagram below.

Diagram: Biosynthesis of LTB₄ and its 6-trans Isomers







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